

Comparative Analysis of Hexadecyl-CoA and Other Adipose Triglyceride Lipase (ATGL) Inhibitors

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Compound of Interest

Compound Name: Hexadecyl-CoA

Cat. No.: B15136052

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This guide provides a detailed comparison of the inhibitory potency of **Hexadecyl-CoA** against other known inhibitors of Adipose Triglyceride Lipase (ATGL), a key enzyme in cellular lipolysis. The data presented is compiled from various experimental studies to offer an objective overview for research and drug development purposes.

Introduction to ATGL and its Inhibition

Adipose Triglyceride Lipase (ATGL), also known as patatin-like phospholipase domain-containing protein 2 (PNPLA2), is the rate-limiting enzyme in the hydrolysis of triacylglycerols (TAGs) stored in cellular lipid droplets. This process, termed lipolysis, releases fatty acids and glycerol, which are crucial for energy metabolism. Dysregulation of ATGL activity is associated with various metabolic disorders, including obesity, type 2 diabetes, and non-alcoholic fatty liver disease. Consequently, the inhibition of ATGL has emerged as a promising therapeutic strategy for these conditions. This guide focuses on comparing the inhibitory potential of the endogenous long-chain acyl-CoA, **Hexadecyl-CoA**, with other well-characterized synthetic ATGL inhibitors.

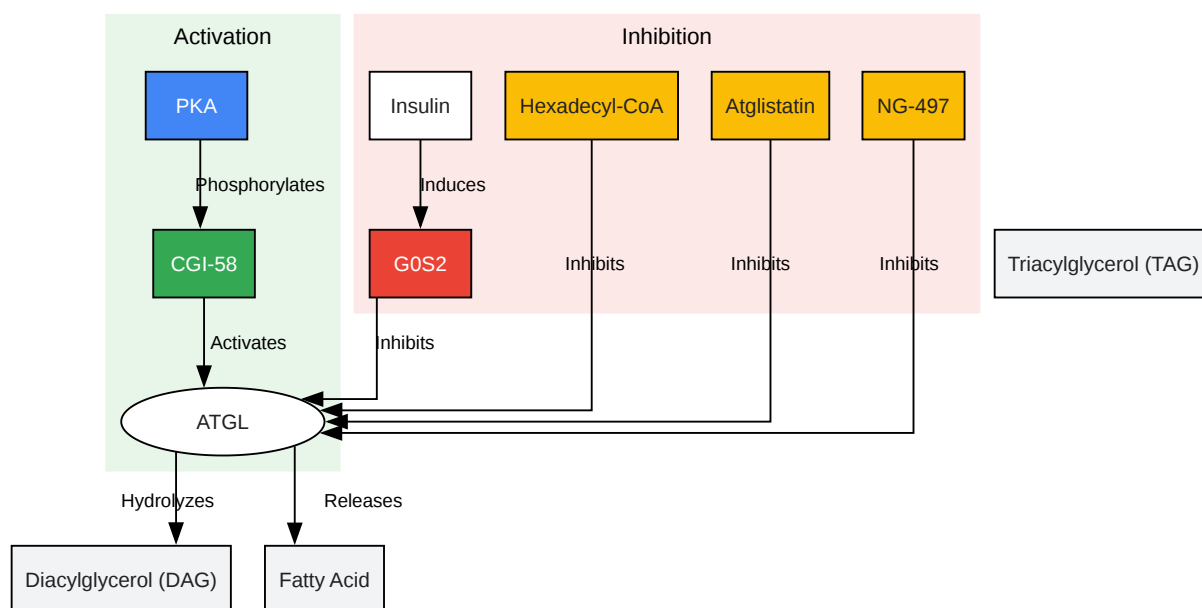
Quantitative Comparison of ATGL Inhibitor Potency

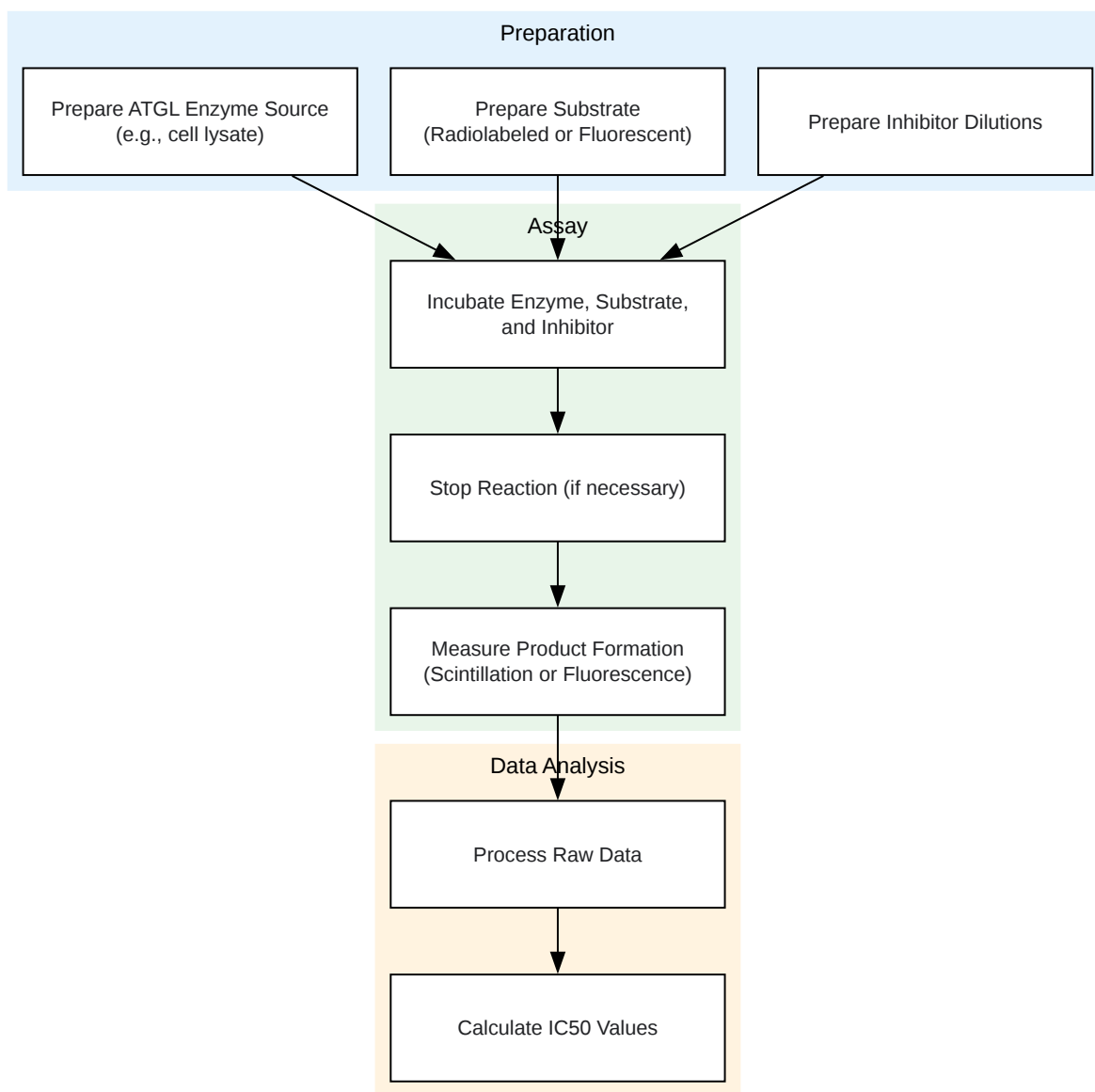
The inhibitory potency of various compounds against ATGL is typically quantified by their half-maximal inhibitory concentration (IC₅₀), representing the concentration of an inhibitor required to reduce the enzyme's activity by 50%. The table below summarizes the reported IC₅₀ values for **Hexadecyl-CoA** and other notable ATGL inhibitors.

Inhibitor	Target Species	IC ₅₀ Value	Selectivity Notes
Hexadecyl-CoA	Not Specified	Potent Inhibition (near complete at 50 µM)	Thioether analog of acyl-CoA. Long-chain acyl-CoAs are known to inhibit ATGL.
Oleoyl-CoA	Not Specified	33 µM[1]	Another long-chain acyl-CoA, providing a reference for the potency of this class of molecules.
Atglistatin	Murine	0.7 µM[2][3][4]	Highly selective for murine ATGL over other lipases; ineffective against human ATGL.[5]
NG-497	Human, Rhesus Monkey	1 µM	Selective for human and rhesus monkey ATGL; inactive against murine, rat, and other species' ATGL.
Cay10499	Human	66 nM (95% inhibition)	Non-selective lipase inhibitor, also inhibits HSL, MAGL, and FAAH.
Orlistat	General Lipase Inhibitor	Not specific for ATGL	A pan-lipase inhibitor that also shows some inhibitory activity against ATGL.

Signaling Pathway of ATGL Regulation and Inhibition

The activity of ATGL is tightly regulated by various proteins and signaling pathways. Understanding these regulatory mechanisms is crucial for the development of targeted inhibitors.





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